

SAR407899 Hydrochloride: A Technical Overview of ROCK2 Selectivity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SAR407899 hydrochloride

Cat. No.: B1388357

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This technical guide provides an in-depth analysis of the selectivity profile of **SAR407899 hydrochloride**, a potent ATP-competitive inhibitor of Rho-associated coiled-coil containing protein kinases (ROCK). The document focuses on its preferential inhibition of ROCK2, presenting quantitative data, detailed experimental methodologies, and visual representations of relevant biological pathways and experimental workflows.

Core Data: Inhibitory Potency and Selectivity

The inhibitory activity of SAR407899 has been quantified against ROCK1 and ROCK2 isoforms, as well as a panel of other kinases, to establish its selectivity profile.

Inhibitor Potency (IC50)

The half-maximal inhibitory concentration (IC50) values demonstrate that SAR407899 is more potent against ROCK2 than ROCK1.

Target	IC50 (nM)	ATP Concentration	Species	Reference
ROCK2	102 ± 19	40 µM	Not Specified	[1][2]
ROCK1	276 ± 26	40 µM	Not Specified	[1][2]
ROCK2	135	Not Specified	Not Specified	[1][2][3]

Note: Discrepancies in IC50 values may arise from variations in experimental conditions.

Inhibition Constant (Ki)

The inhibition constant (Ki) provides a measure of the intrinsic binding affinity of SAR407899. The compound shows comparable high affinity for both human and rat ROCK2.

Target	Ki (nM)	Species	Reference
ROCK2	36	Human	[1] [2] [3] [4] [5] [6]
ROCK2	41	Rat	[1] [2] [3] [4] [5] [6]

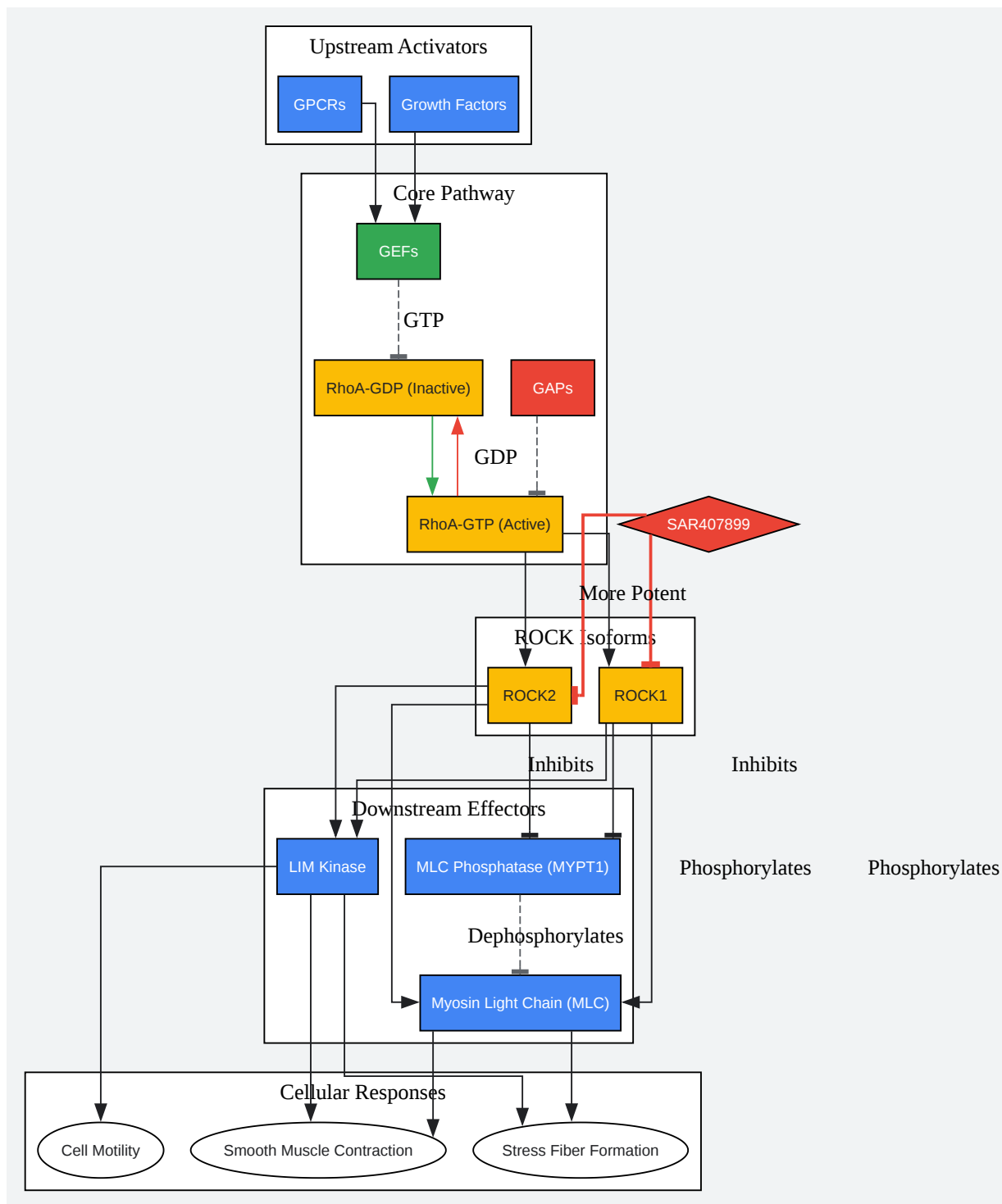
Off-Target Kinase Selectivity

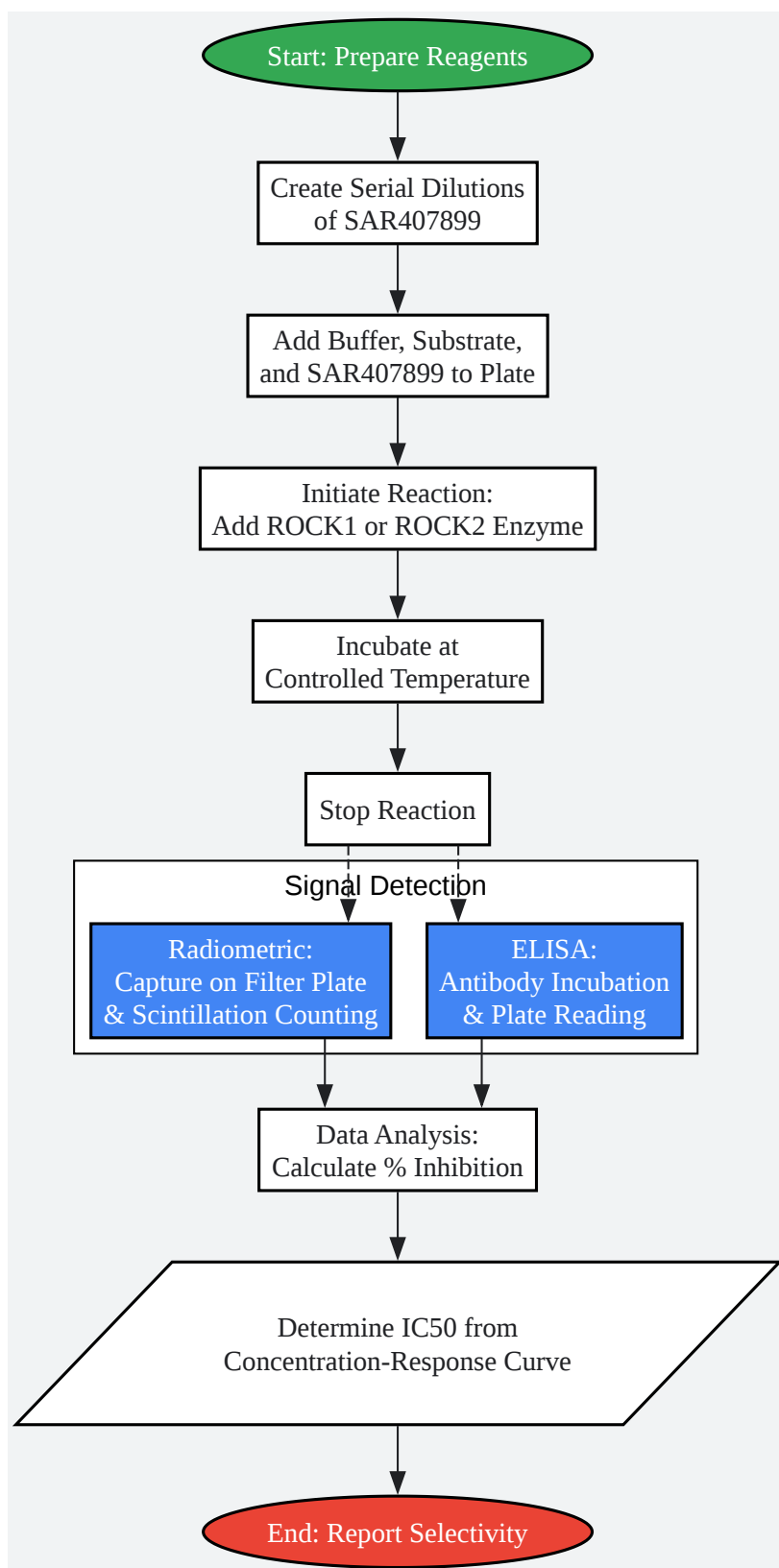
SAR407899 exhibits significantly lower potency against other kinases, indicating its selectivity for the ROCK family.

Target	IC50 (μM)	Reference
MSK-1	3.1	[1] [2]
PKC-δ	5.4	[1] [2]
RSK	1 - 10	[7]
PKB	1 - 10	[7]

Signaling Pathway Context

The Rho/ROCK signaling pathway is a critical regulator of various cellular functions. RhoA, a small GTPase, activates ROCK1 and ROCK2, which in turn phosphorylate downstream substrates to control processes like smooth muscle contraction, stress fiber formation, and cell motility.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#) SAR407899 exerts its effect by directly inhibiting the kinase activity of ROCK isoforms.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com